

Application Note and Protocol: Preparation of (+)-Adrenosterone Stock Solutions

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Compound of Interest

Compound Name: (+)-Adrenosterone

Cat. No.: B14791838

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Introduction

(+)-Adrenosterone, also known as Reichstein's substance G or androst-4-ene-3,11,17-trione, is a steroid hormone with weak androgenic effects.[1] It functions as a competitive inhibitor of hydroxysteroid (11-beta) dehydrogenase 1 (HSD11 β 1), an enzyme that catalyzes the conversion of inactive cortisone to active cortisol.[1] This inhibitory action makes **(+)-Adrenosterone** a compound of interest in research areas such as fat metabolism, muscle mass regulation, and the suppression of metastatic progression of certain cancer cells.[1] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in in vitro and in vivo studies. This document provides a detailed protocol for the preparation of stock solutions of **(+)-Adrenosterone**, focusing on the use of dimethyl sulfoxide (DMSO) as a solvent, and includes essential data on its physicochemical properties and storage conditions.

Physicochemical Properties of (+)-Adrenosterone

A summary of the key quantitative data for **(+)-Adrenosterone** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₄ O ₃	[2][3][4]
Molecular Weight	300.39 g/mol	[3][5][6]
Appearance	White to off-white solid; small white needles	[3][4]
Melting Point	219-224 °C	[3][4][6][7]
Solubility in DMSO	≥22.38 mg/mL to 31.25 mg/mL	[1][8]
Solubility in other solvents	Insoluble in water and ethanol; slightly soluble in chloroform and ethyl acetate.[3][8][9]	
Storage (Powder)	-20°C for up to 3 years	[1][5]
Storage (in Solvent)	-80°C for up to 2 years; -20°C for up to 1 year	[1][5]

Experimental Protocol: Preparation of a 10 mM (+)-Adrenosterone Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(+)-Adrenosterone** in DMSO. This concentration is a common starting point for subsequent dilutions for various experimental assays.

Materials and Equipment

- **(+)-Adrenosterone** powder (purity ≥97%)[10]
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), cell culture grade
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer

- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **(+)-Adrenosterone** is toxic if swallowed and may cause an allergic skin reaction.[2]
- It is crucial to handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, throughout the procedure.[6]
- Consult the Safety Data Sheet (SDS) for **(+)-Adrenosterone** for comprehensive safety information before handling.[1][11]

Procedure

- **Equilibration:** Before weighing, allow the vial of **(+)-Adrenosterone** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture on the compound.
- **Calculation of Mass:** To prepare a 10 mM stock solution, calculate the required mass of **(+)-Adrenosterone** using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 300.39 \text{ g/mol} \times 1000 \text{ mg/g} = 3.00 \text{ mg}$

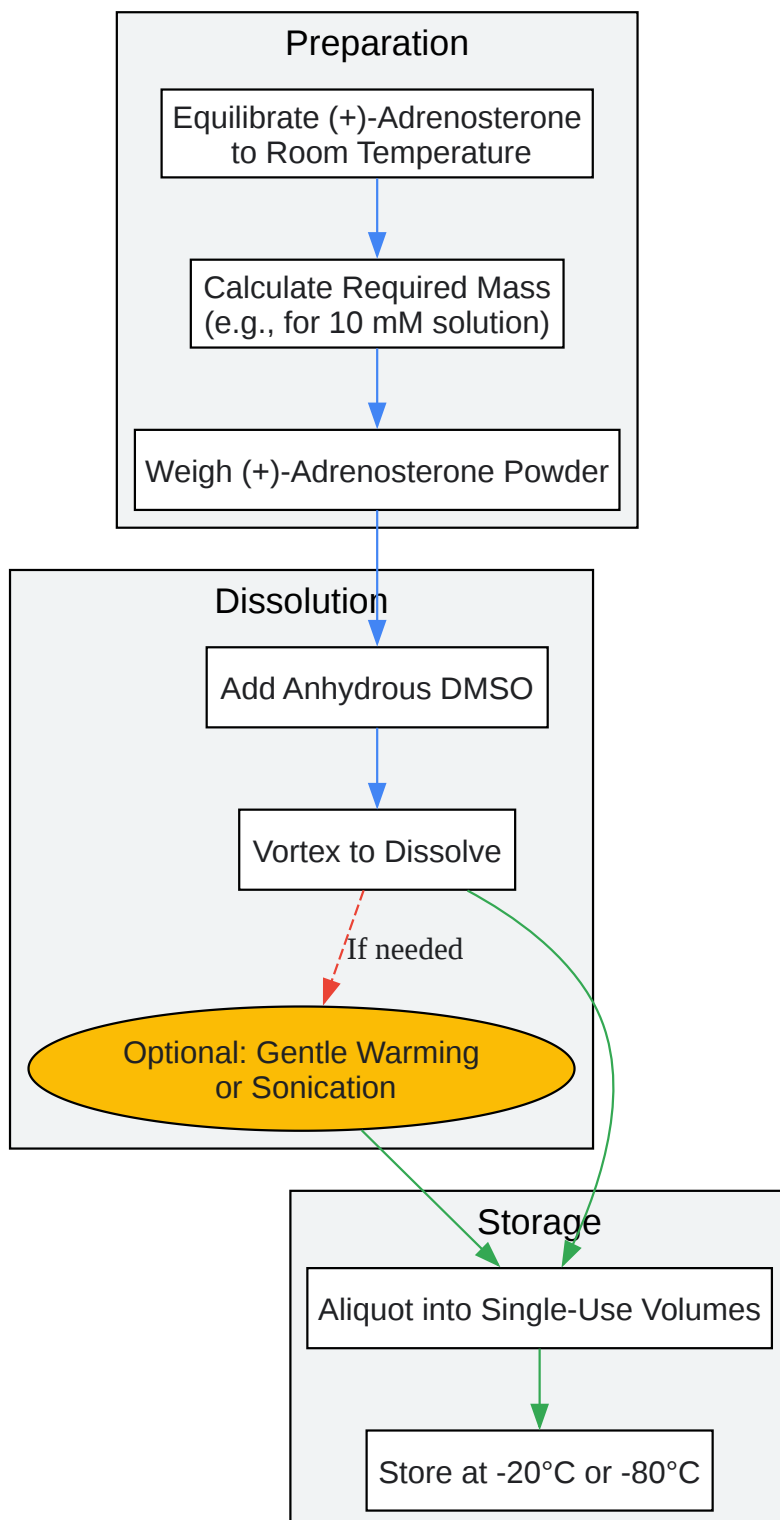
- **Weighing:** Carefully weigh out the calculated amount of **(+)-Adrenosterone** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- **Solvent Addition:** Add the calculated volume of DMSO to the tube or vial containing the **(+)-Adrenosterone** powder. For the example above, add 1 mL of DMSO.

- Dissolution:
 - Cap the tube or vial securely and vortex the mixture for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If dissolution is slow, gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid the process.^{[1][5]} Note that hygroscopic DMSO can impact solubility, so using newly opened DMSO is recommended.^[1]
- Storage:
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[12][13]}
 - Store the aliquots at -20°C or -80°C in tightly sealed tubes or vials to protect from light and moisture.^{[1][5]}
 - Properly label all tubes with the compound name, concentration, solvent, and date of preparation.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **(+)-Adrenosterone** stock solution.

Workflow for (+)-Adrenosterone Stock Solution Preparation



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Caption: Workflow for preparing **(+)-Adrenosterone** stock solution.

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